

Application Notes and Protocols for Potassium Diformate as a Feed Preservative

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Potassium diformate (KDF), the double salt of formic acid and potassium formate, has emerged as a significant feed additive, recognized for its dual role as a growth promoter and a potent feed preservative. Its application is particularly critical in the context of reducing antibiotic use in animal husbandry. KDF is valued for its ability to inhibit the growth of pathogenic bacteria, molds, and yeasts in animal feed, thereby extending shelf-life and ensuring feed quality and safety. This document provides detailed application notes, summarizes key quantitative data, and outlines experimental protocols for evaluating the efficacy of **potassium diformate** as a feed preservative.

Mechanism of Action

The preservative effect of **potassium diformate** stems from its chemical properties. In an acidic environment, such as the stomach of an animal or in feed with some moisture content, KDF dissociates into formic acid and potassium formate. The undissociated formic acid is a small, lipophilic molecule that can penetrate the cell walls of bacteria, yeasts, and molds. Once inside the microbial cell, the higher intracellular pH causes the formic acid to dissociate, releasing protons (H+) and formate ions. This acidification of the cytoplasm disrupts essential metabolic processes, including DNA replication and protein synthesis, ultimately leading to microbial cell death. Furthermore, the reduction in pH in the gastrointestinal tract creates an unfavorable environment for acid-intolerant pathogenic bacteria like E. coli and Salmonella.



Quantitative Data Summary

The efficacy of **potassium diformate** as a feed preservative and growth promoter has been demonstrated in numerous studies across various animal species. The following tables summarize key quantitative findings.

Table 1: Recommended Inclusion Levels of Potassium Diformate in Animal Feed

Animal Species	Recommended Dosage (kg/mt of complete feed)	Reference(s)
Piglets (weaned)	3.0 - 12.0	
Pigs (growing-finishing)	Up to 18.0 (for weaned piglets) and 12.0 (for sows and pigs for fattening)	
Poultry	3.0 - 12.0	
Aquaculture (Fish)	1.0 - 3.0 (g/kg)	
Aquaculture (Shrimp)	2.0 - 8.0 (g/kg)	

Table 2: Effects of Potassium Diformate on Animal Performance and Gut Microbiota



Animal Species	KDF Inclusion Level	Observed Effects	Reference(s)
Piglets	1.8%	Improved daily weight gain by 13%, daily feed intake by 9%, and feed conversion ratio by 4% on average.	
1.2%	Reduced total coliform bacteria in the duodenum, jejunum, and rectum.		
Growing-finishing Pigs	0.80% (average)	Increased daily gain by 11.2% and improved FCR by 6.3% under tropical conditions.	
Chickens	0.5% in feed or 0.1% in drinking water	Significantly reduced Salmonella Pullorum loads and cecal pathology.	
Red Tilapia	0.2%	Improved Feed Conversion Ratio from 1.61 to 1.53 and reduced mortality by 19%.	
Pacific White Shrimp	0.2% and 0.5%	Increased body weight by 7.2% and 7.4% respectively, and improved FCR.	

Table 3: Antimicrobial Efficacy of Potassium Diformate



Microorganism	KDF Concentration	Observed Effect	Reference(s)
E. coli	Not specified	Suppresses growth in the gastrointestinal tract.	
Salmonella spp.	1.8%	Significantly reduced the quantity of Salmonella in contaminated feed.	
Yeasts and Molds	Not specified	Effectively inhibits mold in the feed.	
Undesirable bacteria in alfalfa silage	5.5 and 7 g/kg FW	Effectively reduced silage pH and inhibited undesirable bacteria, yeasts, and molds.	

Experimental Protocols

This section outlines detailed methodologies for key experiments to evaluate the efficacy of **potassium diformate** as a feed preservative.

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) of Potassium Diformate against Feed Spoilage Microorganisms

Objective: To determine the lowest concentration of **potassium diformate** that inhibits the visible growth of target feed spoilage molds and yeasts.

Materials:

Potassium diformate

• Target microorganisms (e.g., Aspergillus flavus, Penicillium roqueforti, Candida albicans)



- Appropriate liquid culture medium (e.g., Potato Dextrose Broth for fungi, Sabouraud Dextrose Broth for yeast)
- Sterile 96-well microplates
- Spectrophotometer (plate reader)
- Incubator

Procedure:

- Prepare KDF Stock Solution: Prepare a sterile stock solution of potassium diformate in the appropriate culture medium.
- Prepare Microbial Inoculum: Culture the target microorganisms and prepare a standardized inoculum suspension (e.g., 10^5 CFU/mL).
- Serial Dilution: Perform a two-fold serial dilution of the KDF stock solution across the wells of a 96-well microplate.
- Inoculation: Add a standardized volume of the microbial inoculum to each well. Include positive (microbes, no KDF) and negative (medium, no microbes) controls.
- Incubation: Incubate the microplate at the optimal temperature for the target microorganism for a specified period (e.g., 48-72 hours).
- Data Collection: Determine the MIC by visually inspecting for turbidity or by measuring the
 optical density (OD) at a specific wavelength (e.g., 600 nm) using a microplate reader. The
 MIC is the lowest concentration of KDF that shows no visible growth or a significant
 reduction in OD compared to the positive control.

Protocol 2: Feed Shelf-Life Study

Objective: To evaluate the effect of **potassium diformate** on extending the shelf-life of animal feed under controlled storage conditions.

Materials:



- Complete animal feed (e.g., swine, poultry)
- Potassium diformate
- Feed mixer
- Environmental chamber with controlled temperature and humidity
- Sterile sample bags
- Microbiological testing supplies (agar plates, diluents)

Procedure:

- Feed Preparation: Prepare batches of feed with different concentrations of **potassium diformate** (e.g., 0%, 0.3%, 0.6%, 1.2%). Ensure homogenous mixing.
- Storage: Store the feed samples in sterile bags in an environmental chamber set to conditions that promote microbial growth (e.g., 25°C and 85% relative humidity).
- Sampling: Collect samples from each treatment group at regular intervals (e.g., 0, 15, 30, 60, 90 days).
- Microbial Analysis: Perform total viable counts for bacteria, molds, and yeasts on each sample. This can be done using standard plate count methods.
- Physicochemical Analysis: Analyze samples for changes in pH, moisture content, and nutrient composition (e.g., crude protein, fat).
- Data Analysis: Compare the microbial counts and physicochemical parameters between the control and KDF-treated groups over time to determine the effect on shelf-life.

Protocol 3: In Vivo Evaluation of Potassium Diformate on Gut Health and Performance in Pigs

Objective: To assess the impact of dietary **potassium diformate** on growth performance, nutrient digestibility, and gut microbiota in weaned piglets.



Materials:

- Weaned piglets of similar age and weight
- Basal diet
- Potassium diformate
- Individual metabolic cages for collection of feces and urine
- Equipment for animal weighing and feed intake measurement
- Laboratory for analysis of feed, feces, and intestinal contents

Procedure:

- Animal Acclimatization: House piglets individually in metabolic cages and allow them to acclimatize to the environment and basal diet for a week.
- Dietary Treatments: Randomly assign piglets to different dietary treatment groups: a control group (basal diet) and groups receiving the basal diet supplemented with varying levels of **potassium diformate** (e.g., 0.6%, 1.2%, 1.8%).
- Experimental Period: The trial should last for a specified period, for instance, 28 days.
- Data Collection:
 - Performance: Record individual body weight weekly and daily feed intake to calculate average daily gain (ADG), average daily feed intake (ADFI), and feed conversion ratio (FCR).
 - Digestibility: During the final week, conduct a digestibility trial by collecting all feces and urine for 3-5 consecutive days to determine the apparent total tract digestibility of dry matter, nitrogen, and energy.
 - Gut Microbiota: At the end of the trial, euthanize a subset of animals from each group to collect digesta from different sections of the gastrointestinal tract (e.g., stomach,

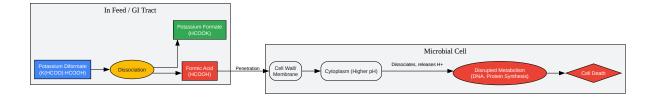


duodenum, cecum). Analyze the microbial populations (e.g., Lactobacilli, E. coli) using selective agar or molecular techniques (e.g., 16S rRNA sequencing).

- Gut pH: Measure the pH of the collected gut contents.
- Statistical Analysis: Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine the effects of the dietary treatments.

Visualizations

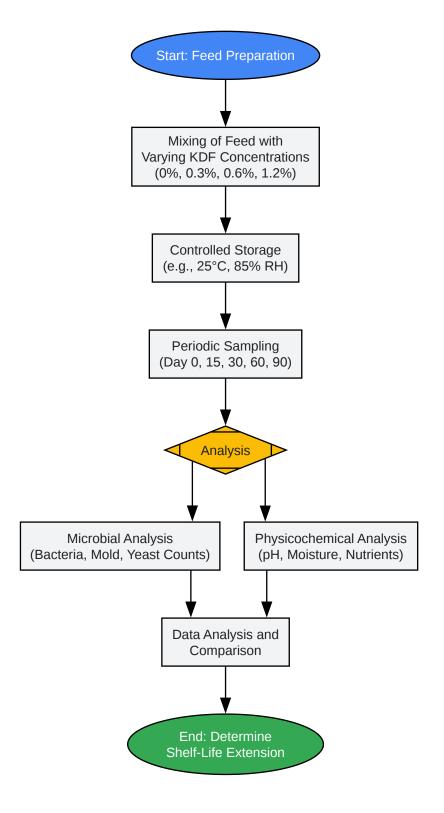
The following diagrams illustrate key concepts related to the application of **potassium diformate**.



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Caption: Mechanism of action of **potassium diformate** as an antimicrobial agent.

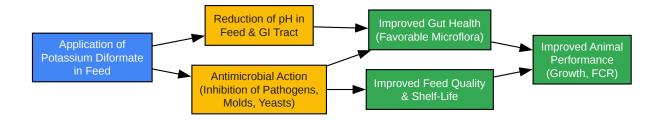




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Caption: Experimental workflow for a feed shelf-life study.





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Caption: Logical relationship of KDF application and its effects.

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